

4,5,6-Trimethoxytryptamine vs psilocybin potency comparison studies

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4,5,6-Trimethoxytryptamine

CAS No.: 5376-34-1

Cat. No.: B3060576

[Get Quote](#)

Executive Summary

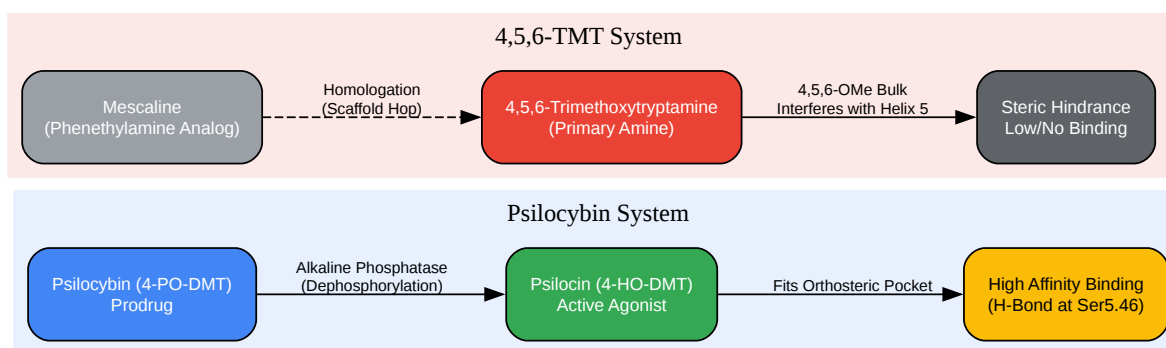
This guide provides a technical comparison between Psilocybin (and its active metabolite Psilocin) and **4,5,6-Trimethoxytryptamine** (4,5,6-TMT).[1] While Psilocybin is a clinically validated, high-potency 5-HT2A agonist, 4,5,6-TMT represents a "structure-activity relationship (SAR) dead end." [1] Despite being the direct tryptamine homolog of the phenethylamine Mescaline (3,4,5-trimethoxyphenethylamine), 4,5,6-TMT exhibits negligible affinity and functional potency at the 5-HT2A receptor.[1] This comparison serves as a critical case study in the non-translatability of substitution patterns between phenethylamine and tryptamine scaffolds.

Chemical Structure & Physicochemical Properties

The fundamental difference lies in the substitution patterns on the aromatic rings.[1] Psilocybin utilizes a 4-position phosphorylation (hydrolyzed to a hydroxyl) which is critical for hydrogen bonding within the receptor pocket. 4,5,6-TMT employs three adjacent methoxy groups, creating significant steric bulk.[1]

Feature	Psilocybin (Prodrug) / Psilocin (Active)	4,5,6-Trimethoxytryptamine
IUPAC Name	[3-(2-dimethylaminoethyl)-1H-indol-4-yl] dihydrogen phosphate	2-(4,5,6-trimethoxy-1H-indol-3-yl)ethanamine
Core Scaffold	Tryptamine (Indole)	Tryptamine (Indole)
Substitutions	4-PO/4-HO: Electron-donating, H-bond donor/acceptor.	4,5,6-Tri-OMe: Electron-donating, bulky, lipophilic.[1][2]
Nitrogen	Tertiary (N,N-Dimethyl): Protects against MAO.[1]	Primary (NH2): Highly susceptible to MAO degradation.[1]
Lipophilicity	Moderate (Psilocin logP ~2. [1]1)	High (due to 3x Methoxy groups)
Key Analog	4-HO-DMT (Psilocin)	Mescaline (Phenethylamine analog)

Structural Visualization (Logic Diagram)



[Click to download full resolution via product page](#)

Figure 1: Structural logic comparing the bioactivation of Psilocybin vs. the steric failure of 4,5,6-TMT.[1]

Pharmacodynamics: Receptor Binding & Potency

The primary target for psychedelic activity is the 5-HT_{2A} receptor.[1][3][4][5]

Psilocybin (as Psilocin)[3][5][6][7]

- Affinity (K_i): High affinity, typically K_i = 6–24 nM at 5-HT_{2A}. [1]
- Mechanism: The 4-hydroxyl group forms a critical hydrogen bond with Ser5.46 in transmembrane helix 5 (TM5) of the receptor. This interaction stabilizes the active conformation (Gq-coupled). [1]
- Efficacy: Partial to Full Agonist (E_{max} ~60-90% of 5-HT). [1]

4,5,6-Trimethoxytryptamine[1]

- Affinity (K_i): > 10,000 nM (Inactive/Negligible). [1]
- Mechanism: While the 3,4,5-trimethoxy pattern works on the phenethylamine scaffold (Mescaline), the indole ring of tryptamine is larger. [1] Adding three methoxy groups at positions 4, 5, and 6 creates excessive width. [1] This causes a steric clash with the receptor residues (specifically Phe6.52 and the TM5 region), preventing the molecule from entering or docking in the orthosteric site. [1]
- Note: Even the N,N-dimethylated version (4,5,6-trimethoxy-N,N-dimethyltryptamine) lacks significant activity, confirming that the ring substitution, not just the amine, is the issue. [1]

Comparative Data Table

Metric	Psilocin (4-HO-DMT)	4,5,6-Trimethoxytryptamine
5-HT2A Affinity (Ki)	24 nM (High)	> 10,000 nM (Inactive)
5-HT1A Affinity (Ki)	~150 nM	Low/Unknown
Functional Potency (EC50)	~10–50 nM (Ca ²⁺ flux)	No Response
Head Twitch Response (HTR)	Robust / Dose-Dependent	No Response
Metabolic Stability	Moderate (O-Glucuronidation)	Very Low (Rapid MAO deamination)

Experimental Validation Protocols

To verify these claims in a lab setting, the following protocols are standard.

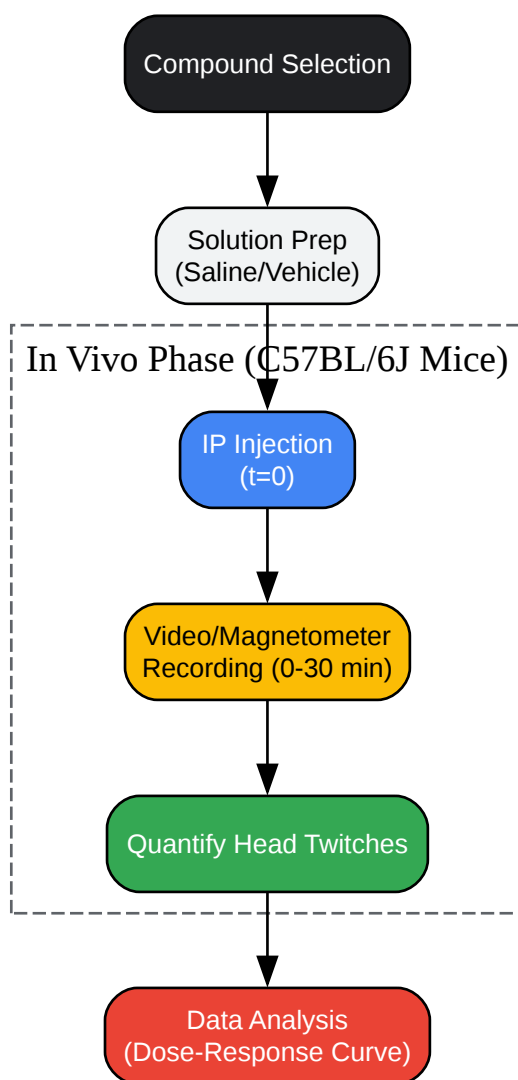
A. In Vitro Radioligand Binding Assay

- Objective: Determine Ki values using [3H]-Ketanserin (antagonist) or [3H]-Cimbi-36 (agonist) displacement.[\[1\]](#)
- Protocol:
 - Membrane Prep: HEK293 cells expressing human 5-HT2A.[\[1\]](#)
 - Incubation: Incubate membranes with radioligand (1 nM) and varying concentrations of test drug (10^{-10} to 10^{-4} M).[\[1\]](#)
 - Filtration: Harvest on GF/B filters using a cell harvester.
 - Analysis: Measure radioactivity (CPM). Calculate IC50 and convert to Ki using the Cheng-Prusoff equation.[\[1\]](#)
 - Expected Result: Psilocin displaces radioligand at nanomolar concentrations.[\[1\]](#) 4,5,6-TMT fails to displace even at micromolar concentrations.[\[1\]](#)

B. In Vivo Head Twitch Response (HTR)

- Objective: Assess behavioral proxy for 5-HT_{2A} activation in C57BL/6J mice.
- Protocol:
 - Administration: IP injection of Psilocybin (1 mg/kg) vs. 4,5,6-TMT (up to 50 mg/kg).[\[1\]](#)
 - Observation: Record head twitches (rapid rotational movements) via magnetometer or video tracking for 30 mins.
 - Quantification: Count events.
 - Expected Result: Psilocybin induces ~30-50 twitches. 4,5,6-TMT induces 0-2 (baseline).[\[1\]](#)

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Standard workflow for assessing psychedelic potency via Head Twitch Response (HTR).

The "Mescaline Paradox" (SAR Insight)

Researchers often assume that because Mescaline (3,4,5-trimethoxyphenethylamine) is active, the corresponding tryptamine (**4,5,6-trimethoxytryptamine**) should also be active.^[1] This is incorrect due to the binding pocket topology.^[1]

- Phenethylamines (Mescaline): The phenyl ring is smaller. The 3,4,5-methoxy groups orient the molecule to interact with Ser5.43 and Ser5.46.^[1]
- Tryptamines (4,5,6-TMT): The indole ring is fused and larger.^[1] The 4,5,6-positions on indole are spatially distinct from the 3,4,5-positions on benzene when docked.^[1]
 - 4-Position: In tryptamines, a small polar group (OH, PO₄, OAc) is preferred (Psilocin).^[1] A bulky methoxy (OMe) at position 4 is tolerated but weaker.
 - 5-Position: A methoxy (5-MeO-DMT) is highly potent.^[1]
 - 6-Position: Substitution here generally reduces potency.^[1]
 - Combination (4,5,6): The cumulative bulk prevents the "lock-and-key" fit required for receptor activation.^[1]

Conclusion

4,5,6-Trimethoxytryptamine is not a viable alternative to Psilocybin. It lacks the requisite affinity for the 5-HT_{2A} receptor and is metabolically unstable in its primary amine form.^[1] For drug development purposes, research should focus on 4-substituted (psilocin-like) or 5-substituted (5-MeO-DMT-like) tryptamines, rather than polymethoxylated indole derivatives.^[1]

References

- Nichols, D. E. (2018).^[1] Chemistry and Structure-Activity Relationships of Psychedelics. Current Topics in Behavioral Neurosciences. [Link](#)

- Shulgin, A. T., & Shulgin, A. (1997).[1] TiHKAL: The Continuation. Transform Press. (See entries on Tryptamine SAR and Mescaline comparisons). [Link](#)
- Kline, T. B., Benington, F., Morin, R. D., & Beaton, J. M. (1982).[1] Structure-activity relationships in potentially hallucinogenic N,N-dialkyltryptamines substituted in the benzene moiety. Journal of Medicinal Chemistry, 25(8), 908–913.[1] [Link](#)
- Halberstadt, A. L., & Geyer, M. A. (2011).[1] Multiple receptors contribute to the behavioral effects of indoleamine hallucinogens. Neuropharmacology. [Link](#)
- Geiger, H. A., et al. (2018).[1] The Head-Twitch Response in Rodents Induced by Psilocybin and Other Tryptamine Hallucinogens. ACS Chemical Neuroscience.[1] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-Hydroxytryptamine - Wikipedia [en.wikipedia.org]
- 2. Dipropyltryptamine - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. Investigation of the Structure-Activity Relationships of Psilocybin Analogues - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Introduction to Psychedelic Tryptamines [spiritpharmacist.com]
- To cite this document: BenchChem. [4,5,6-Trimethoxytryptamine vs psilocybin potency comparison studies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3060576/docs#4-5-6-trimethoxytryptamine-vs-psilocybin-potency-comparison-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)